

Methoxyallene: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Methoxyallene

Cat. No.: B081269

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Introduction

Methoxyallene ($\text{CH}_3\text{OCH}=\text{C}=\text{CH}_2$) is a highly reactive and flammable organic compound utilized as a versatile building block in various chemical syntheses. Its unique allenic structure makes it a valuable reagent in the pharmaceutical and chemical industries for constructing complex molecular architectures. However, its high reactivity and volatility necessitate stringent safety and handling protocols to mitigate potential hazards. This guide provides an in-depth overview of the safety precautions, handling procedures, and emergency responses associated with **methoxyallene**, tailored for laboratory and drug development settings.

Hazard Identification and Classification

Methoxyallene is classified as a highly flammable liquid and requires careful handling to prevent ignition and exposure.

GHS Classification:

- Flammable Liquids: Category 2^[1]^[2]

Signal Word: Danger^[1]^[2]

Hazard Statements:

- H225: Highly flammable liquid and vapor[1]

Precautionary Statements:

- P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[1]
- P233: Keep container tightly closed.
- P240: Ground/bond container and receiving equipment.
- P241: Use explosion-proof electrical/ventilating/lighting equipment.
- P242: Use only non-sparking tools.
- P243: Take precautionary measures against static discharge.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
- P370+P378: In case of fire: Use dry chemical, carbon dioxide, or foam to extinguish.
- P403+P235: Store in a well-ventilated place. Keep cool.
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **methoxyallene** is provided in the table below. This data is crucial for understanding its behavior and for designing safe experimental and storage conditions.

Property	Value	Reference
Molecular Formula	C ₄ H ₆ O	[2]
Molecular Weight	70.09 g/mol	[2]
Appearance	Liquid	[1][3]
Boiling Point	Not available	
Density	0.832 g/mL at 25 °C	[1][3]
Flash Point	-28.9 °C (-20.0 °F)	[1]
Refractive Index	n _{20/D} 1.429	[1][3]
Storage Temperature	2-8°C	[1][3]

Reactivity and Incompatibility

While specific studies on the hazardous reactivity of **methoxyallene** are not readily available, its structure as a strained allene and an ether suggests several potential incompatibilities. As a general precaution for ethers, **methoxyallene** should be considered susceptible to peroxide formation upon exposure to air and light, which can lead to explosive decomposition.

Incompatible Materials:

- Strong Oxidizing Agents: May react violently, leading to fire or explosion.
- Acids and Bases: May catalyze polymerization or decomposition.
- Air and Light: Potential for peroxide formation.

Hazardous Decomposition Products:

- Upon combustion, **methoxyallene** is expected to produce carbon monoxide and carbon dioxide. Incomplete combustion may lead to the formation of other toxic and irritating fumes.

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **methoxyallene** to prevent skin and eye contact, and inhalation of vapors.

PPE Type	Specification	Purpose
Eye Protection	Chemical safety goggles or a face shield.	Protects eyes from splashes.
Hand Protection	Solvent-resistant gloves (e.g., nitrile rubber).	Prevents skin contact.
Skin and Body Protection	Flame-retardant lab coat and closed-toe shoes.	Protects skin from accidental splashes and provides a barrier in case of fire.
Respiratory Protection	Use in a well-ventilated area, such as a fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is necessary.	Minimizes inhalation of flammable and potentially harmful vapors.

Handling and Storage Procedures

Adherence to strict handling and storage protocols is essential for the safe use of **methoxyallene**.

Handling

- All operations involving **methoxyallene** should be conducted in a well-ventilated chemical fume hood.[\[4\]](#)
- Use non-sparking tools and explosion-proof equipment.[\[5\]](#)
- Ground and bond all containers and transfer equipment to prevent static discharge.[\[4\]](#)[\[5\]](#)
- Keep containers tightly closed when not in use.
- Avoid contact with heat, sparks, open flames, and other ignition sources.[\[4\]](#)[\[6\]](#)

- Minimize the quantity of **methoxyallene** stored in the immediate work area.[\[7\]](#)

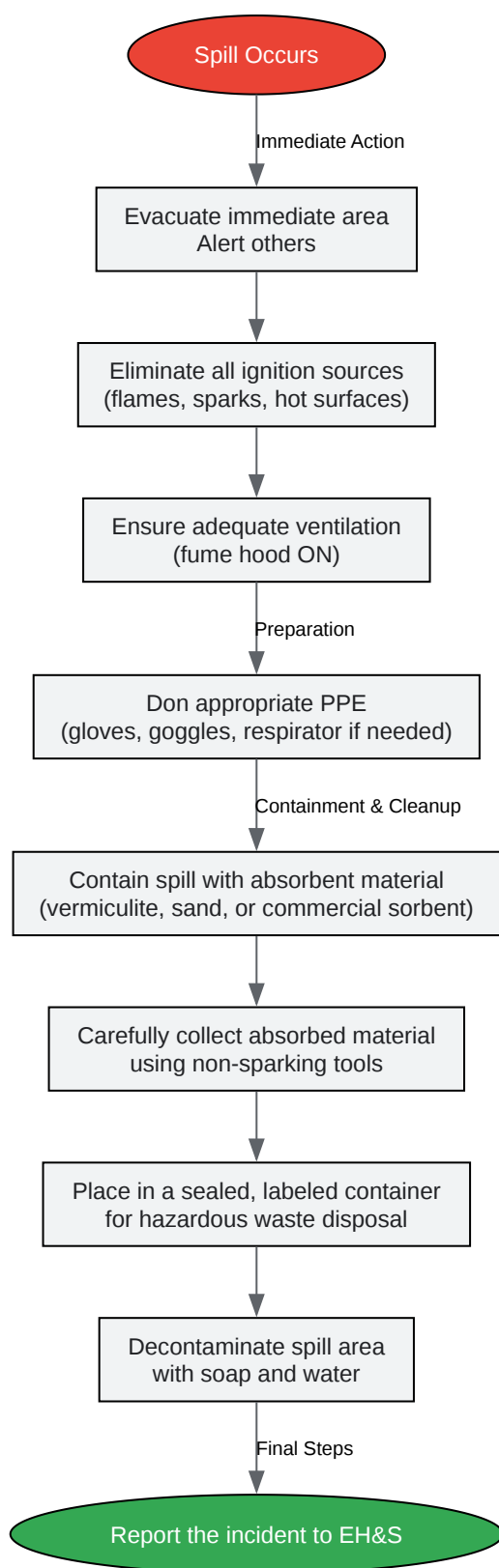
Storage

- Store in a tightly sealed, original container in a cool, dry, and well-ventilated area designated for flammable liquids.[\[8\]](#)
- The recommended storage temperature is 2-8°C.[\[1\]](#)[\[3\]](#)
- Store away from incompatible materials, particularly oxidizing agents.[\[8\]](#)
- Protect from direct sunlight and other sources of heat or ignition.
- Containers should be regularly inspected for any signs of damage or leaks.

Emergency Procedures

Spill Response

A logical workflow for responding to a **methoxyallene** spill is outlined below.



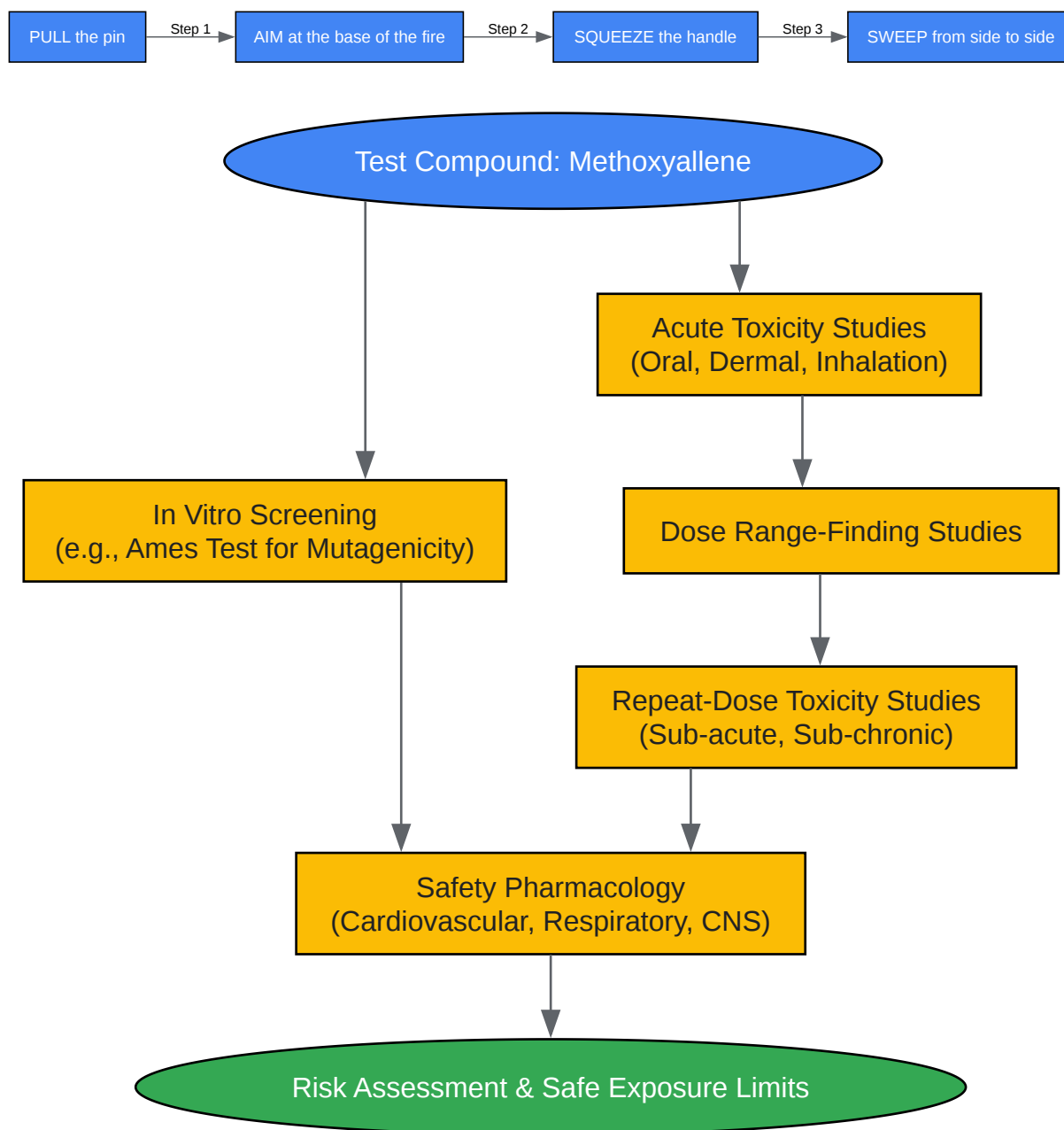
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Caption: Workflow for **Methoxyallene** Spill Response.

Fire Fighting Measures

- Suitable Extinguishing Media: Dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam. [8] Water spray can be used to cool fire-exposed containers, but it may be ineffective at extinguishing the fire itself.[9]
- Unsuitable Extinguishing Media: Do not use a direct stream of water, as it may spread the flammable liquid.
- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back.[6] Containers may explode when heated.
- Protective Equipment for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective gear.

The P.A.S.S. method for using a fire extinguisher is a critical experimental protocol in the event of a fire.



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